

Application Notes and Protocols for Histamine Measurement in Tissue Homogenates

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Compound of Interest

Compound Name: Histamine amine

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This document provides detailed protocols for the accurate quantification of histamine in tissue homogenates, a critical process for investigating its role in physiology and disease. The methods covered include Enzyme-Linked Immunosorbent Assay (ELISA), High-Performance Liquid Chromatography (HPLC), and fluorometric assays.

I. Experimental Protocols

A crucial first step in measuring histamine is the proper preparation of the tissue homogenate to ensure the stability and efficient extraction of histamine.

Tissue Homogenate Preparation

Materials:

- Fresh or frozen tissue samples
- Ice-cold Phosphate-Buffered Saline (PBS), pH 7.0-7.2

- Homogenization buffer (e.g., 50 mM Tris-HCl with 2 mM EDTA, pH 7.4)[1]
- Protease inhibitor cocktail[1][2]
- Mechanical homogenizer (e.g., Potter-Elvehjem, Polytron)[1]
- Microcentrifuge tubes
- Refrigerated centrifuge

Procedure:

- Tissue Collection and Washing: Promptly collect tissue samples and rinse them thoroughly with ice-cold PBS to remove excess blood.[3][4] Weigh the tissue before proceeding with homogenization.[3][4]
- Homogenization: Mince the tissue into small pieces and homogenize in a predetermined amount of ice-cold homogenization buffer (e.g., 100 mg of tissue per 900 μ L of lysis buffer). [1] A protease inhibitor cocktail should be added to the buffer to prevent enzymatic degradation.[1][2] Homogenization can be performed on ice using a glass homogenizer or other mechanical homogenizers.[1][3][4] To further break down cell membranes, the suspension can be subjected to ultrasonication or freeze-thaw cycles.[3][4]
- Centrifugation: Centrifuge the homogenate at approximately 1500 x g for 15 minutes at 4°C to pellet cellular debris.[3][4]
- Supernatant Collection: Carefully collect the supernatant, which contains the histamine, for immediate analysis or store it at -20°C or -80°C for later use.[3][4]

Histamine Quantification Methods

ELISA is a common and sensitive method for quantifying histamine. The assay is typically based on a competitive immunoassay principle.

Principle: The histamine ELISA kit utilizes a microtiter plate pre-coated with an anti-histamine monoclonal antibody.[5] When samples or standards are added to the wells, the histamine present competes with a fixed amount of enzyme-labeled histamine (e.g., Histamine-HRP conjugate) for binding to the antibody.[5] The amount of bound enzyme conjugate is inversely

proportional to the concentration of histamine in the sample.[6] After a washing step to remove unbound substances, a substrate solution is added, and the resulting color development is measured spectrophotometrically.[4][5]

Typical ELISA Protocol:

- Prepare Reagents and Samples: Bring all reagents and samples to room temperature.[5] Dilute tissue homogenate samples if necessary to ensure the histamine concentration falls within the standard curve range.[5]
- Assay Procedure:
 - Add standards and samples to the appropriate wells of the pre-coated microtiter plate.[5]
 - Add the enzyme-histamine conjugate to each well.[5]
 - Incubate the plate for a specified time (e.g., 45 minutes) at room temperature.[5]
 - Wash the wells to remove unbound reagents.[5]
 - Add substrate solutions (e.g., Substrate A and B) and incubate for color development.[3]
 - Add a stop solution to terminate the reaction.[3]
- Data Analysis: Measure the absorbance at 450 nm using a microplate reader.[4][5] Generate a standard curve by plotting the absorbance values against the known concentrations of the histamine standards.[4] The histamine concentration in the samples can then be interpolated from this curve.[4]

HPLC is a highly specific and sensitive method for histamine determination. It often involves derivatization to enhance detection.

Principle: Histamine in the tissue extract is derivatized with a reagent, such as o-phthalaldehyde (OPA), to form a fluorescent product.[7][8] The derivatized histamine is then separated from other components on a reversed-phase column (e.g., C18) and detected by a fluorescence or electrochemical detector.[9][10]

General HPLC Protocol:

- **Sample Preparation:** Homogenized tissue samples are typically subjected to perchloric acid extraction.[\[10\]](#)
- **Derivatization:** The extracted sample is mixed with a derivatizing agent like OPA.[\[9\]](#)
- **Chromatographic Separation:** The derivatized sample is injected into the HPLC system. Separation is achieved using a C18 column with a mobile phase consisting of a buffer and an organic solvent like acetonitrile or methanol.[\[9\]](#)[\[11\]](#)
- **Detection and Quantification:** The histamine derivative is detected by a fluorescence detector (e.g., excitation at 340 nm, emission at 455 nm) or an electrochemical detector.[\[9\]](#)[\[10\]](#) The concentration is determined by comparing the peak area to that of a standard curve.[\[9\]](#)

Fluorometric assays offer a sensitive and straightforward alternative for histamine measurement.

Principle: This method is based on the reaction of histamine with o-phthalaldehyde (OPT) in a highly alkaline environment to produce a stable and highly fluorescent product.[\[8\]](#)[\[12\]](#)[\[13\]](#) The intensity of the fluorescence is directly proportional to the histamine concentration.

Fluorometric Assay Protocol:

- **Extraction:** Histamine is extracted from the tissue homogenate, often using a cation exchange resin like Bio-Rex 70 to separate it from interfering substances.[\[7\]](#)
- **Derivatization:** The extracted histamine is condensed with OPT at an alkaline pH.[\[7\]](#)[\[13\]](#)
- **Fluorescence Measurement:** After acidification to stabilize the fluorescent product, the fluorescence is measured using a fluorometer.[\[8\]](#)
- **Quantification:** The histamine concentration is determined by comparing the fluorescence of the sample to a standard curve.[\[7\]](#)

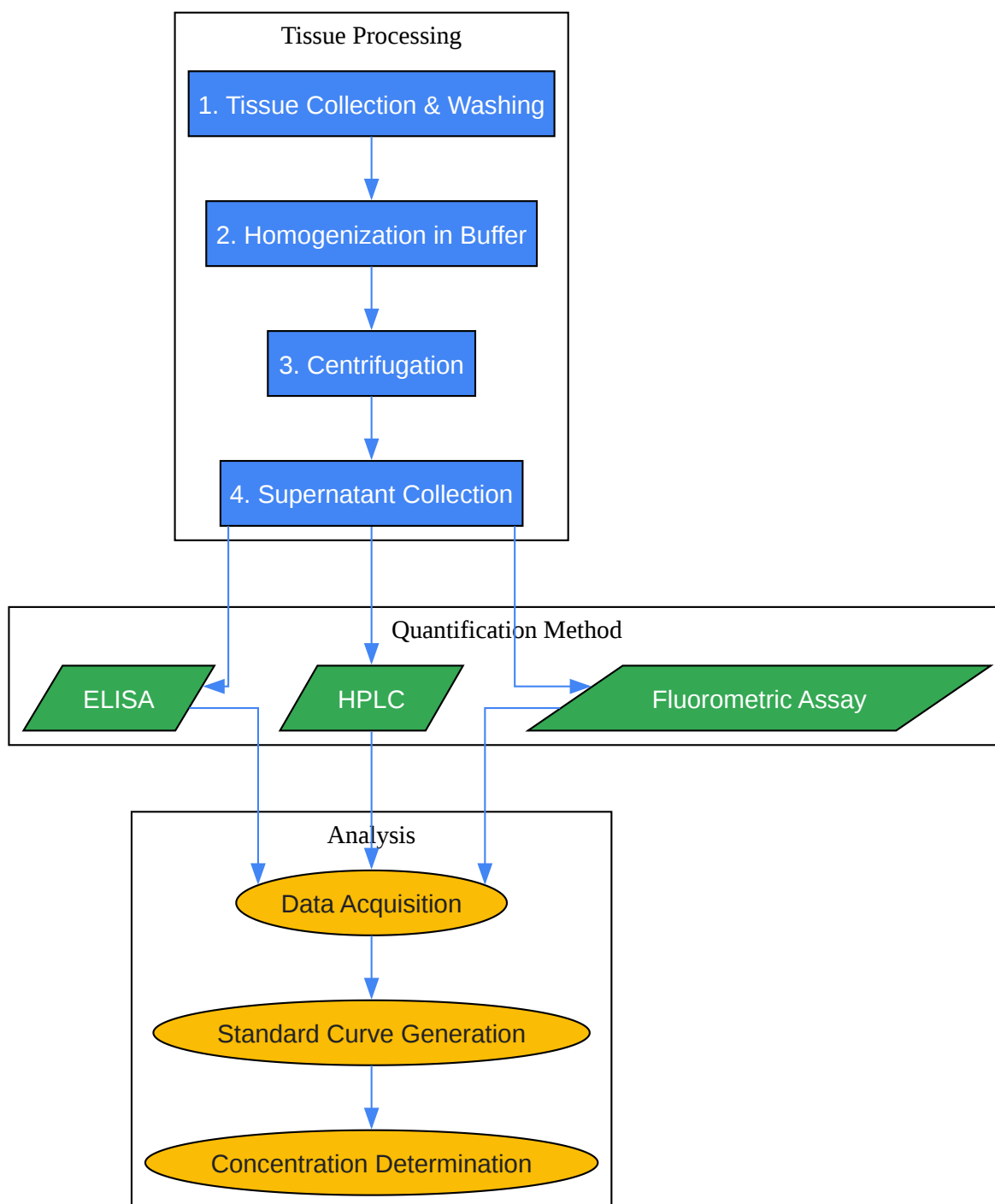
II. Data Presentation

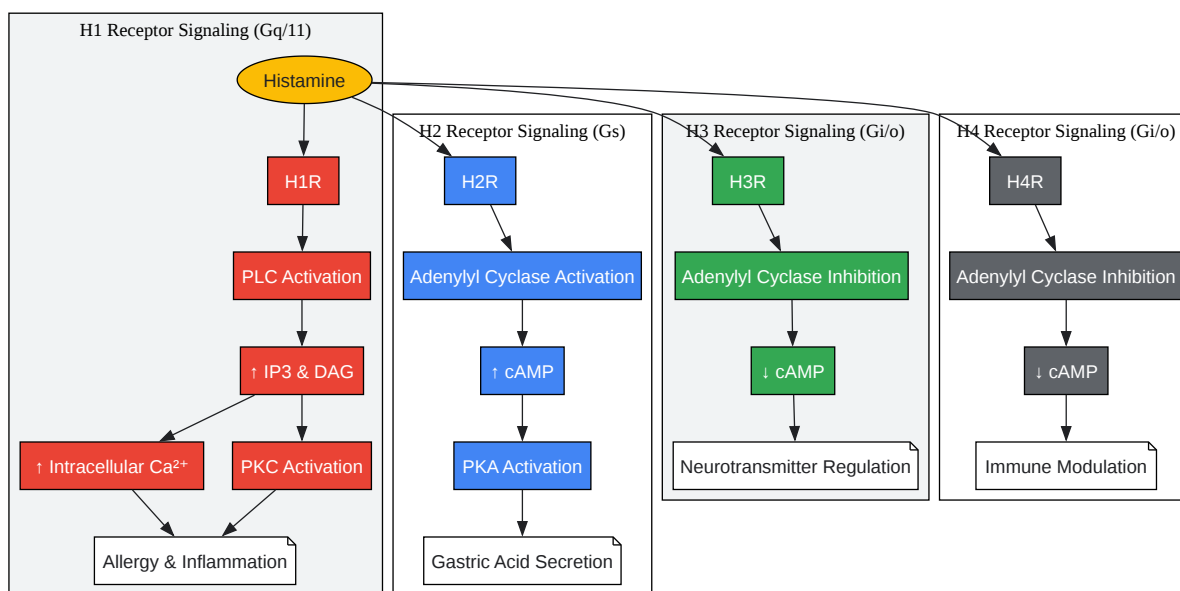
Table 1: Comparison of Histamine Measurement Methods

Feature	ELISA	HPLC	Fluorometric Assay
Principle	Competitive Immunoassay[5]	Chromatographic Separation[9]	Chemical Derivatization and Fluorescence[8]
Sensitivity	High	Very High[9]	High[7]
Specificity	High (Antibody-dependent)	Very High[9]	Good (Can be affected by interfering substances like spermidine in the brain)[7]
Throughput	High	Low	Moderate
Equipment	Microplate Reader[4]	HPLC System[9]	Fluorometer[13]
Advantages	High throughput, commercially available kits	High specificity and sensitivity	Relatively simple and sensitive[12]
Disadvantages	Potential for cross-reactivity	Requires specialized equipment and expertise	Potential for interference[7]

III. Mandatory Visualizations

Experimental Workflow for Histamine Measurement





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